

Navigating the Safe Disposal of N(6)-Carboxymethyllysine: A Procedural Guide

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Compound of Interest

Compound Name: *N(6)-carboxymethyllysine*

Cat. No.: *B555349*

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for the safe disposal of **N(6)-carboxymethyllysine** (CML), a widely studied advanced glycation end product (AGE). Adherence to these protocols is crucial for maintaining a safe research environment.

Immediate Safety and Handling Precautions

According to its Safety Data Sheet (SDS), **N(6)-carboxymethyllysine** is not classified as a hazardous substance and has a low hazard rating. However, standard laboratory safety practices should always be observed.

- **Personal Protective Equipment (PPE):** Wear standard laboratory attire, including a lab coat, safety glasses, and gloves.
- **Engineering Controls:** Ensure adequate ventilation in the work area.
- **First Aid Measures:**
 - **Inhalation:** Move to fresh air. If any symptoms arise, consult a doctor.
 - **Skin Contact:** The product is generally not irritating to the skin. Wash with soap and water.
 - **Eye Contact:** Rinse opened eyes for several minutes under running water.

- Ingestion: If symptoms persist, seek medical advice.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **N(6)-carboxymethyllysine** is provided in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C8H16N2O4	[1][2][3]
Molecular Weight	204.22 g/mol	[4][2][3]
CAS Number	5746-04-3	[2]
Appearance	Solid	
Water Hazard Class	1 (Slightly hazardous for water)	

Step-by-Step Disposal Protocol

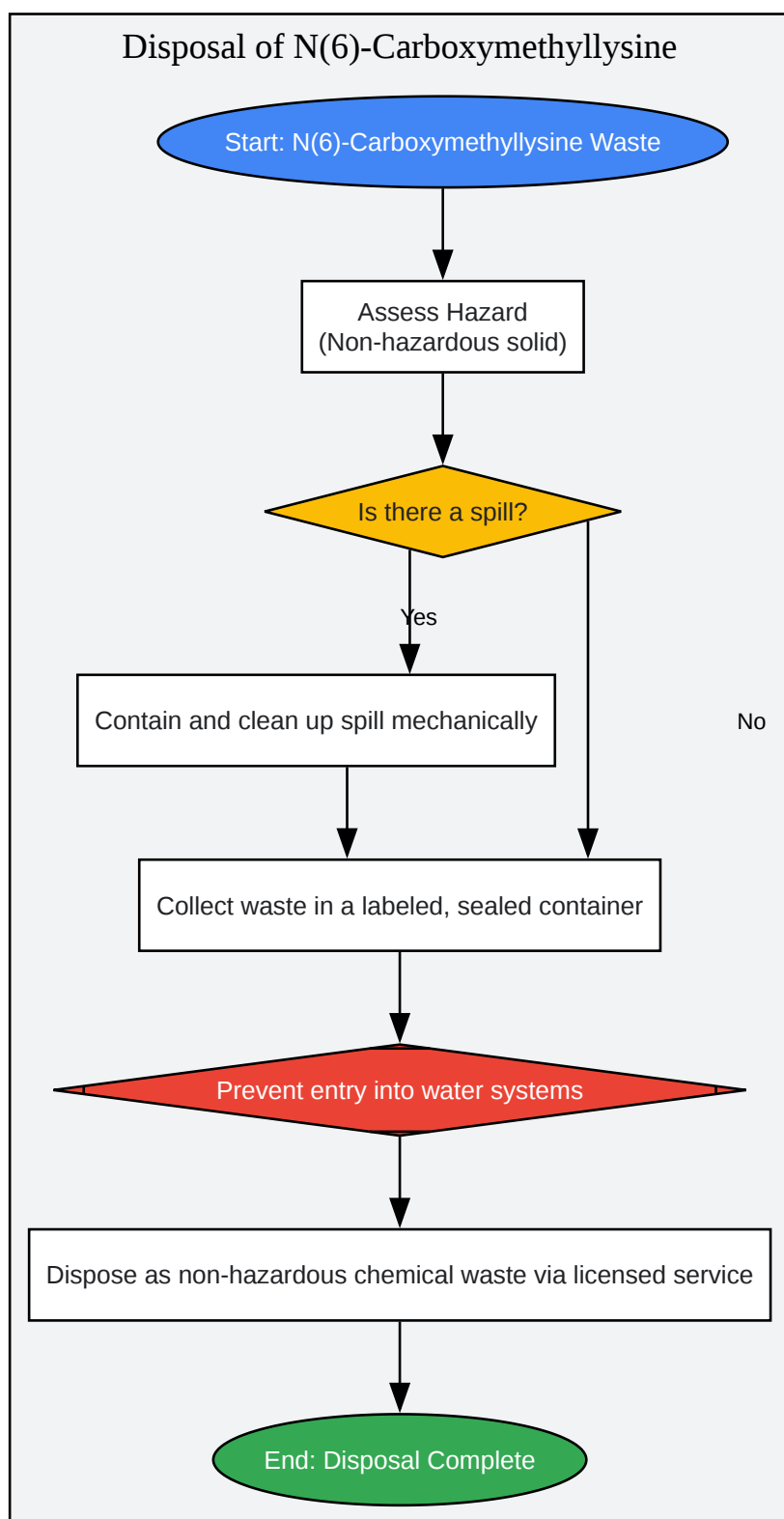
While **N(6)-carboxymethyllysine** is not classified as hazardous, it is designated as slightly hazardous to water. Therefore, the primary goal of the disposal procedure is to prevent its entry into sewer systems and waterways.

- **Containment of Spills:** In the event of a spill, contain the material to prevent it from spreading.
- **Mechanical Cleanup:** For solid **N(6)-carboxymethyllysine**, carefully sweep or vacuum the material. Use non-sparking tools if the substance is a fine powder. For small liquid spills, absorb with an inert material (e.g., sand, vermiculite).
- **Collection:** Place the collected material into a clearly labeled, sealed container for waste disposal.
- **Decontamination:** Clean the spill area with soap and water, collecting the cleaning materials for disposal.

- **Waste Disposal:** Dispose of the contained waste in accordance with local, state, and federal regulations for non-hazardous chemical waste. Do not allow the product or large quantities of it to reach ground water, water courses, or sewage systems. Contact a licensed professional waste disposal service to ensure proper disposal.

Experimental Workflow: Disposal of N(6)-Carboxymethyllysine

The logical flow for the proper disposal of **N(6)-carboxymethyllysine** is illustrated below. This workflow emphasizes the key decision points and actions required to ensure safe and compliant disposal.



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Figure 1. Logical workflow for the proper disposal of **N(6)-carboxymethyllysine**.

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